

# Structure-Activity Relationship of Myristoyl-Gly-His-Lys-OH: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *myristoyl-Gly-His-Lys-OH*

Cat. No.: *B12384252*

[Get Quote](#)

## Executive Technical Summary

**Myristoyl-Gly-His-Lys-OH** (Myr-GHK) represents a lipophilized derivative of the human matrikine GHK (glycyl-L-histidyl-L-lysine). While native GHK is a potent modulator of tissue remodeling and collagen synthesis, its hydrophilicity ( $\text{LogP} < -2.0$ ) limits transdermal bioavailability.<sup>[1]</sup> The covalent attachment of a 14-carbon myristoyl chain to the N-terminus alters the physicochemical profile, shifting the molecule from a water-soluble copper chelator to an amphiphilic permeant.

Critical SAR Insight: The N-terminal myristoylation functionally abolishes the high-affinity copper(II) binding site characteristic of native GHK. Consequently, Myr-GHK functions primarily as a pro-drug delivery system. It leverages the lipid tail for stratum corneum penetration, after which cutaneous esterases/amidases must cleave the myristoyl group to release the active GHK moiety, restoring its capacity to coordinate copper and activate tissue repair pathways.

## Chemical Architecture & SAR Analysis

### The GHK Core vs. Myr-GHK Modification

The biological activity of GHK relies on its ability to form a stable complex with Cu(II) ions. This coordination geometry is strictly defined by the N-terminal amine, the amide nitrogen of the peptide backbone, and the imidazole nitrogen of Histidine.

| Feature              | Native GHK (Gly-His-Lys)      | Myristoyl-GHK (Myr-Gly-His-Lys) |
|----------------------|-------------------------------|---------------------------------|
| Molecular Weight     | ~340.4 Da                     | ~550.8 Da                       |
| Lipophilicity (LogP) | < -2.5 (Highly Hydrophilic)   | > 2.0 (Lipophilic/Amphiphilic)  |
| N-Terminus           | Free Primary Amine ( )        | Amide-linked Myristoyl Group    |
| Cu(II) Binding       | High Affinity ( )             | Abolished / Non-Specific        |
| Permeability         | Paracellular (Low efficiency) | Transcellular (High efficiency) |

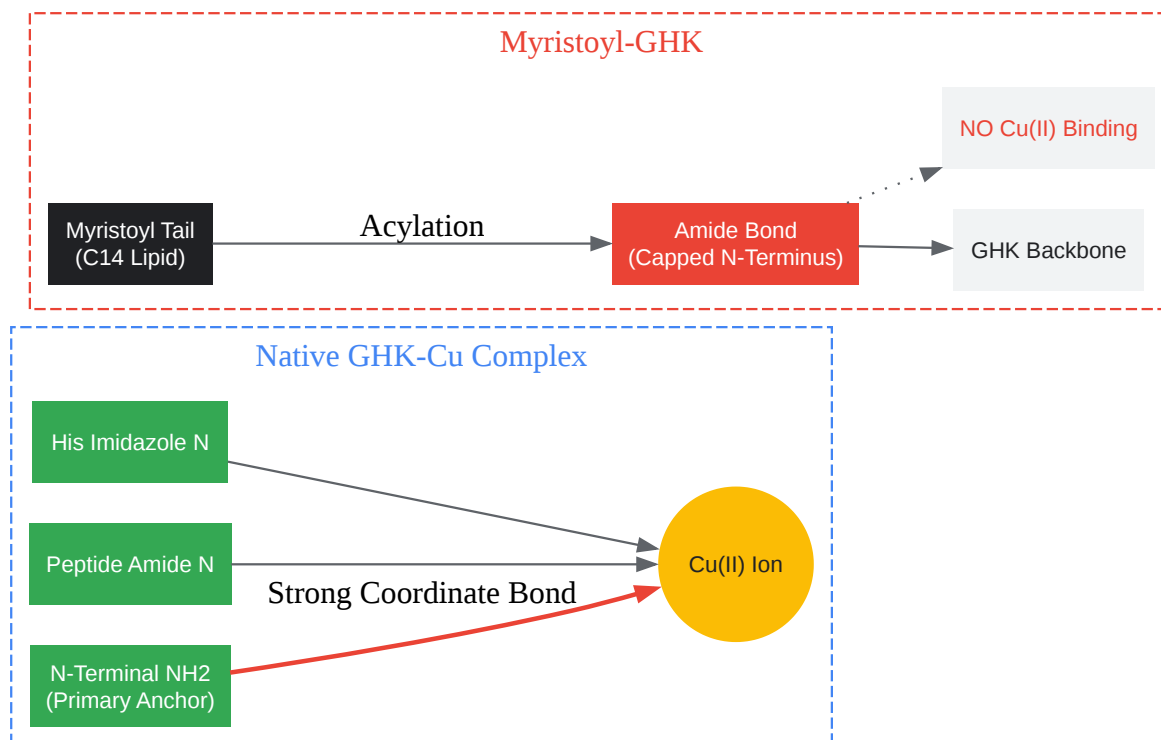
## The Copper Coordination Paradox

The classic GHK-Cu complex adopts a square-planar or square-pyramidal geometry. The N-terminal amine acts as the primary anchor.

- **Mechanism of Loss:** In Myr-GHK, the N-terminal nitrogen is acylated. It loses its basicity and its lone pair is delocalized into the carbonyl of the myristoyl amide bond. It can no longer coordinate Cu(II) effectively.
- **Biological Consequence:** Myr-GHK itself is inactive regarding copper transport. Its efficacy depends entirely on the rate of enzymatic hydrolysis in vivo.

## Visualization of Structural Impact

The following diagram illustrates the loss of the copper coordination site upon myristoylation.



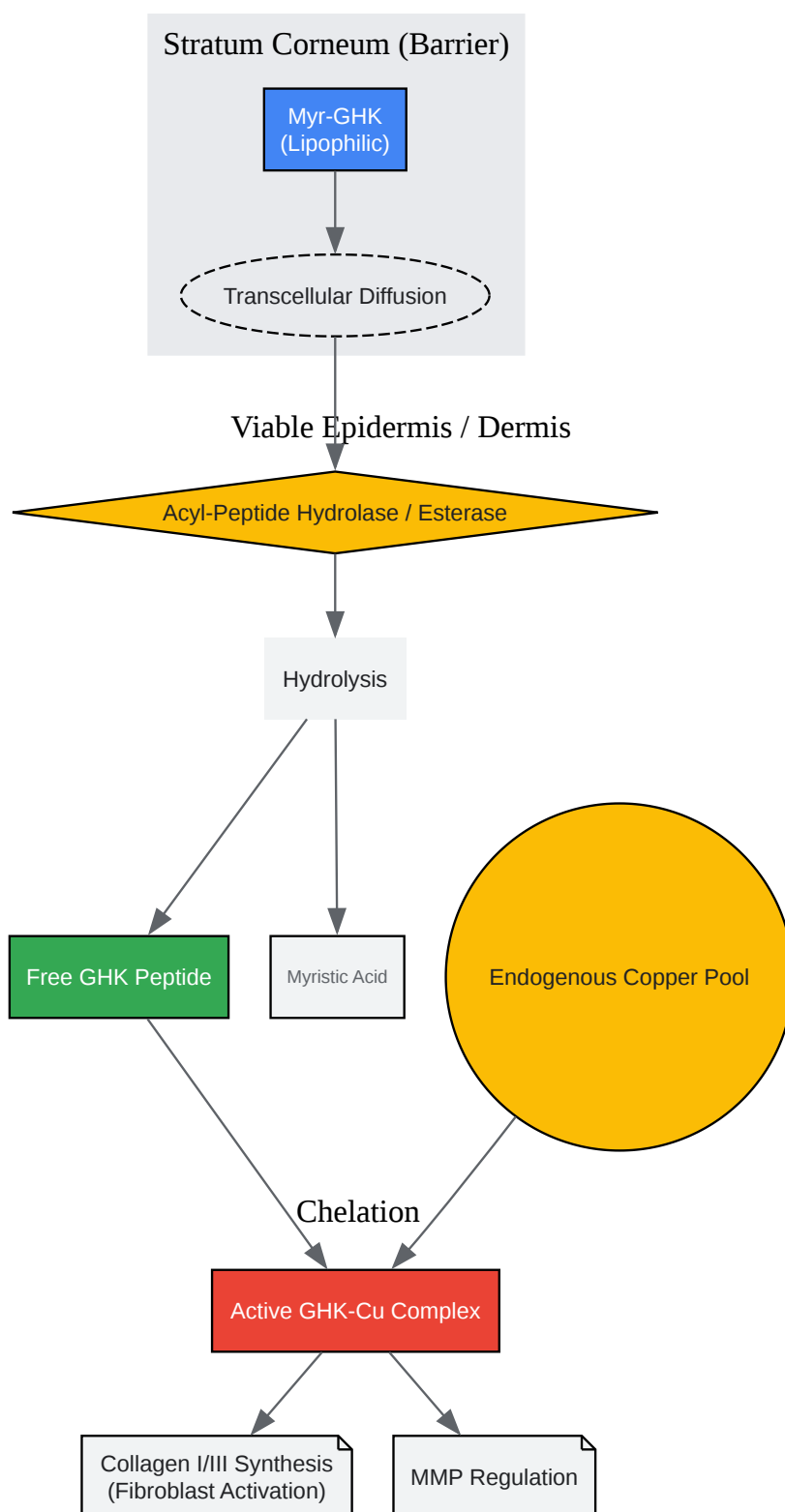
[Click to download full resolution via product page](#)

Caption: Comparison of the active GHK-Cu coordination sphere vs. the sterically and chemically blocked N-terminus of Myr-GHK.

## Mechanistic Pathways: The Prodrug Hypothesis

Myr-GHK functions through a "Penetrate-and-Cleave" mechanism. The lipid tail drives the peptide into the lipid bilayers of the Stratum Corneum. Once in the viable epidermis, ubiquitous esterases and acyl-peptide hydrolases cleave the amide bond, releasing free GHK.

## Pathway Diagram



[Click to download full resolution via product page](#)

Caption: The activation pathway of Myr-GHK. Lipophilicity enables entry; enzymatic hydrolysis restores activity.

## Advanced Experimental Protocols

To validate the SAR and efficacy of Myr-GHK, the following self-validating protocols are recommended. These protocols control for the specific variables of solubility and enzymatic activation.

### Synthesis of Myr-GHK (Solid Phase)

Objective: Synthesize high-purity (>98%) Myr-GHK using Fmoc chemistry. Rationale: Direct N-acylation on resin prevents side reactions and simplifies purification.

- Resin Loading: Use Fmoc-Lys(Boc)-Wang Resin (Loading 0.3–0.8 mmol/g). Swell in DMF for 30 min.
- Peptide Assembly:
  - Deprotect Fmoc (20% Piperidine/DMF).
  - Couple Fmoc-His(Trt)-OH (3 eq) using HBTU/DIEA.
  - Couple Fmoc-Gly-OH (3 eq).
- Myristoylation (Critical Step):
  - Deprotect the N-terminal Fmoc of Glycine.
  - Dissolve Myristic Acid (5 eq) in DMF/DCM (1:1) to ensure solubility.
  - Activate with DIC/HOBt (5 eq) for 10 min before adding to resin.
  - React for 2–4 hours (double coupling recommended due to lipid steric hindrance).
- Cleavage: Treat resin with TFA/TIS/H<sub>2</sub>O (95:2.5:2.5) for 2 hours. The high acid concentration ensures removal of the Trt group from Histidine.

- Purification: Precipitate in cold diethyl ether. Purify via RP-HPLC (C18 column). Note: Myr-GHK will elute at a much higher % Acetonitrile than native GHK due to the lipid tail.

## Permeability & Activation Assay (Franz Diffusion Cell)

Objective: Quantify skin penetration and conversion rate to free GHK.

- Membrane: Use excised human skin or Strat-M® synthetic membrane.
- Donor Phase: 1% Myr-GHK in a cosmetic vehicle (e.g., propylene glycol/water).
- Receptor Phase: PBS (pH 7.4) containing 0.1% Azide.
- Sampling: Collect receptor fluid at 2, 4, 8, 12, and 24 hours.
- Analysis (HPLC-MS):
  - Analyze receptor fluid for both Myr-GHK (intact) and GHK (hydrolyzed).
  - Self-Validation Check: If using fresh skin, you should detect free GHK in the receptor fluid due to skin esterase activity. If using synthetic membrane, you should only detect Myr-GHK.

## Efficacy Validation: Pro-Collagen I ELISA

Objective: Confirm that Myr-GHK stimulates collagen synthesis in fibroblasts.

- Cell Culture: Human Dermal Fibroblasts (HDFa) in DMEM.
- Treatment:
  - Control: Vehicle.
  - Positive Control: GHK-Cu (1 nM - 10 nM).
  - Test: Myr-GHK (10 nM - 1 M).

- Incubation: 48 hours.
- Assay: Collect supernatant and quantify Pro-Collagen Type I C-Peptide (PIP) via ELISA.
- Data Normalization: Normalize to total protein content (BCA Assay) to rule out proliferation artifacts.

## References

- Pickart, L. (2008). "The human tri-peptide GHK and tissue remodeling." Journal of Biomaterials Science, Polymer Edition. [Link](#)
- Maquart, F. X., et al. (1993). "In vivo stimulation of connective tissue accumulation by the tripeptide-copper complex glycyl-L-histidyl-L-lysine-Cu<sup>2+</sup>." [2] Journal of Clinical Investigation. [Link](#)
- Hureau, C., et al. (2011). [3] "GHK-Cu: A novel view on the copper(II) binding." Inorganic Chemistry. [Link](#)
- Gorouhi, F., & Maibach, H. I. (2009). "Role of topical peptides in preventing or treating aged skin." International Journal of Cosmetic Science. [Link](#)
- Resh, M. D. (2016). "Fatty acylation of proteins: new insights into membrane targeting of myristoylated and palmitoylated proteins." Biochimica et Biophysica Acta (BBA). [Link](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [chempep.com](http://chempep.com) [[chempep.com](http://chempep.com)]
- 2. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 3. The copper(II)-binding tripeptide GHK, a valuable crystallization and phasing tag for macromolecular crystallography - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]

- To cite this document: BenchChem. [Structure-Activity Relationship of Myristoyl-Gly-His-Lys-OH: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12384252/docs#structure-activity-relationship-of-myristoyl-gly-his-lys-oh-a-technical-guide\]](https://www.benchchem.com/product/b12384252/docs#structure-activity-relationship-of-myristoyl-gly-his-lys-oh-a-technical-guide)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)